

Foundational Overview: A Versatile Bio-Derived Building Block

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Compound of Interest

Compound Name: 5-(Ethoxycarbonyl)furan-2-carboxylic acid

CAS No.: 32933-01-0

Cat. No.: B1643736

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Furan-based chemical scaffolds are of immense interest in modern chemistry, largely because their precursors can be derived from renewable biomass resources.^{[1][2]} 5-(Ethoxycarbonyl)furan-2-carboxylic acid (CAS No. 32933-01-0) represents a key derivative within this class. It is a bifunctional molecule, featuring both a carboxylic acid and an ethyl ester attached to a rigid furan ring. This unique arrangement provides two distinct points for chemical modification, making it an exceptionally valuable intermediate in the synthesis of polymers, pharmaceuticals, and fine chemicals.^{[1][3]} Its structure is a strategic starting point for creating complex molecular architectures, particularly as a bio-isostere for benzene rings in drug design.

Physicochemical and Structural Characterization

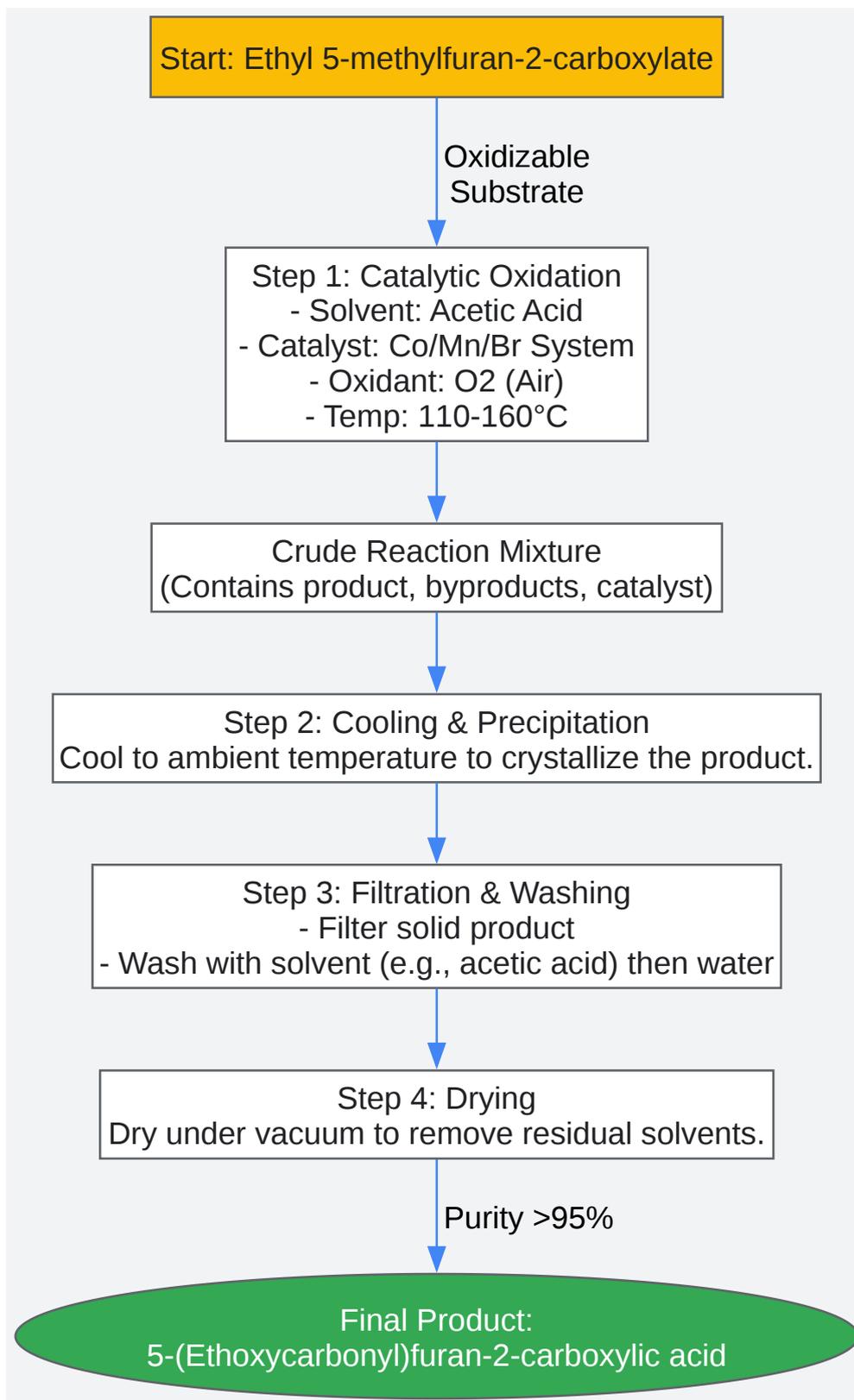
A thorough understanding of a molecule's fundamental properties is critical for its effective application. The core attributes of 5-(Ethoxycarbonyl)furan-2-carboxylic acid are summarized below.

Table 1: Core Chemical Properties and Identifiers

Property	Value	Source
Molecular Weight	184.15 g/mol	[4]
Monoisotopic Mass	184.03717 Da	[5]
Molecular Formula	C ₈ H ₈ O ₅	[4]
CAS Number	32933-01-0	[4]
IUPAC Name	5-(ethoxycarbonyl)furan-2-carboxylic acid	[4]
SMILES	<chem>CCOC(=O)C1=CC=C(C(=O)O)O1</chem>	[4]
Appearance	White to yellow crystalline powder	[3]
Purity (Typical)	≥95%	[4]

Molecular Structure

The molecule's structure, featuring a 2,5-disubstituted furan ring, imparts rigidity and defined geometry to any larger molecule it is incorporated into.



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Caption: Generalized workflow for the synthesis and purification.

Protocol: Generalized Catalytic Oxidation

This protocol is a conceptualized procedure based on established methods for producing alkoxy carbonyl furan carboxylic acids. [1]Causality: The choice of a Co/Mn/Br catalyst system is crucial as it is highly effective for the selective oxidation of the methyl group to a carboxylic acid while leaving the ester group intact. Acetic acid is used as the solvent due to its ability to dissolve the reactants and its stability under oxidative conditions.

- **Reactor Setup:** Charge a pressure-rated reactor with the starting material (e.g., Ethyl 5-methylfuran-2-carboxylate), acetic acid (solvent), and the catalyst system (cobalt, manganese, and bromine salts).
- **Oxidation Reaction:** Seal the reactor, pressurize with air or an oxygen-containing gas, and heat to the target temperature range (e.g., 130-160°C). Maintain vigorous stirring to ensure efficient gas-liquid mass transfer. The reaction is typically exothermic and requires careful temperature control.
- **Reaction Monitoring:** Monitor the reaction progress by analyzing samples via HPLC to track the consumption of the starting material and the formation of the desired product.
- **Crystallization:** Once the reaction is complete, cool the reactor contents gradually. The product, being less soluble in the cold solvent, will precipitate out.
- **Isolation:** Filter the resulting slurry to isolate the crude solid product.
- **Washing and Purification:** Wash the filter cake with fresh acetic acid followed by water to remove residual catalyst and solvent. For higher purity, recrystallization from a suitable solvent (e.g., ethanol/water mixture) can be performed.
- **Drying:** Dry the purified solid under vacuum at a moderate temperature (e.g., 60-80°C) to yield the final product.

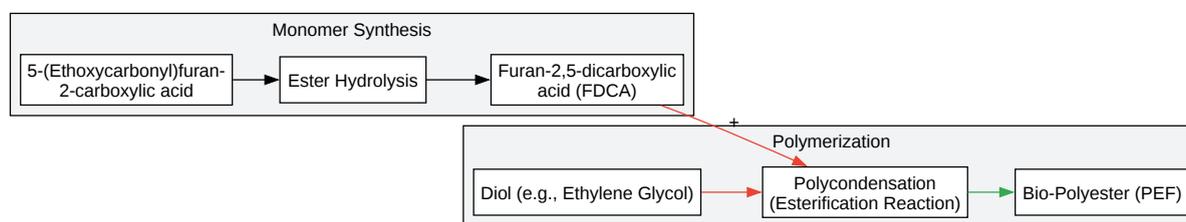
Self-Validation: The purity of the final product should be confirmed by HPLC, melting point analysis, and spectroscopic methods (NMR, IR) to validate the success of the synthesis and purification.

Applications in Research and Development

The dual-functionality of this molecule is the primary driver of its utility in several high-value applications.

A. Polymer Chemistry

Furan-2,5-dicarboxylic acid (FDCA) is a leading bio-based replacement for terephthalic acid, a key monomer in PET production. **[1]5-(Ethoxycarbonyl)furan-2-carboxylic acid** is an immediate precursor to FDCA via simple hydrolysis of the ester group. It can also be used directly in polymerization reactions to create novel copolyesters with tailored properties.



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Caption: Pathway from the title compound to bio-based polyesters.

B. Drug Development and Medicinal Chemistry

The carboxylic acid functional group is present in approximately 25% of all commercial pharmaceuticals, playing a critical role in target binding (e.g., through hydrogen bonds and ionic interactions) and influencing solubility. [6]

- **Scaffold and Building Block:** The furan ring serves as a rigid, planar scaffold. This molecule allows chemists to introduce a carboxylic acid "warhead" and use the ester as a handle for further molecular elaboration, building complex drug candidates. [3]* **Prodrug Strategy:** The high polarity of carboxylic acids can sometimes limit oral bioavailability. The ester group in **5-(ethoxycarbonyl)furan-2-carboxylic acid** can be considered an inherent prodrug feature. In drug design, carboxylic acids are often masked as esters to improve cell membrane

permeability, with the active acid being released by metabolic enzymes in vivo. A famous example of this strategy is the anti-influenza drug oseltamivir (Tamiflu), where an ethyl ester prodrug increases bioavailability from <5% to 80%. [6]

Safety, Handling, and Storage

Trustworthiness through Safety: Proper handling is paramount for experimental reproducibility and personnel safety.

- Hazard Identification: The compound is classified as an irritant. It may cause skin irritation, serious eye irritation, and respiratory irritation. [4]* Precautionary Measures:
 - Always handle in a well-ventilated fume hood.
 - Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
 - Avoid breathing dust.
- Storage: Store in a tightly sealed container in a dry, cool place away from incompatible materials such as strong oxidizing agents. [4]

Conclusion and Future Outlook

5-(Ethoxycarbonyl)furan-2-carboxylic acid is more than a simple chemical reagent; it is a strategic platform molecule at the intersection of sustainable chemistry and advanced pharmaceutical design. Its bio-based origins position it as a key player in the development of green polymers and materials. Concurrently, its structural and functional attributes provide medicinal chemists with a versatile tool for constructing novel therapeutics. As research continues to pivot towards sustainability and efficiency, the importance and application of this and related furanic compounds are set to expand significantly.

References

- PubChemLite. (n.d.). **5-(ethoxycarbonyl)furan-2-carboxylic acid** (C₈H₈O₅). Retrieved February 19, 2026, from [\[Link\]](#)

- PubChem. (n.d.). 5-(Methoxycarbonyl)furan-2-carboxylic acid. Retrieved February 19, 2026, from [\[Link\]](#)
- Google Patents. (2021). WO2021045927A1 - Efficient process for producing 5-(alkoxycarbonyl)-furan-2-carboxylic acids.
- Google Patents. (2019). US20190389822A1 - Oxidation process to produce 5-(alkoxycarbonyl)furan-2-carboxylic acids (acfc).
- Organic Syntheses. (n.d.). 2-FURANCARBOXYLIC ACID AND 2-FURYL CARBINOL. Retrieved February 19, 2026, from [\[Link\]](#)
- MDPI. (2023). Synthesis and Spectroscopic Characterization of Furan-2-Carbaldehyde-d. [\[Link\]](#)
- Arkivoc. (2013). One-step synthesis of furan-2,5-dicarboxylic acid from furan-2-carboxylic acid using carbon dioxide. [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Biosynthesis of 5-hydroxymethyl-2-furancarboxylic acid from 5-hydroxymethylfurfural via new whole-cell biocatalysts. Retrieved February 19, 2026, from [\[Link\]](#)
- SpectraBase. (n.d.). 5-ketotetrahydrofuran-2-carboxylic acid ethyl ester. Retrieved February 19, 2026, from [\[Link\]](#)
- Wiley-VCH. (n.d.). Different Roles of Carboxylic Functions in Pharmaceuticals and Agrochemicals. Retrieved February 19, 2026, from [\[Link\]](#)
- PubMed Central. (n.d.). 5-(Hydroxymethyl)furan-2-carboxylic acid. Retrieved February 19, 2026, from [\[Link\]](#)

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Sources

- [1. US20190389822A1 - Oxidation process to produce 5-\(alkoxycarbonyl\)furan-2-carboxylic acids \(acfc\) - Google Patents \[patents.google.com\]](#)
- [2. arkat-usa.org \[arkat-usa.org\]](#)
- [3. chemimpex.com \[chemimpex.com\]](#)
- [4. 5-\(ethoxycarbonyl\)furan-2-carboxylic acid 95% | CAS: 32933-01-0 | AChemBlock \[achemblock.com\]](#)
- [5. PubChemLite - 5-\(ethoxycarbonyl\)furan-2-carboxylic acid \(C8H8O5\) \[pubchemlite.lcsb.uni.lu\]](#)
- [6. application.wiley-vch.de \[application.wiley-vch.de\]](#)
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